

# Technical Monograph: 5-Bromo-2'-chloro-2-hydroxybenzophenone

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## Compound of Interest

Compound Name: 5-Bromo-2'-chloro-2-hydroxybenzophenone

CAS No.: 332104-54-8

Cat. No.: B1298630

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High-Purity Synthesis, Reactivity Profiling, and Pharmaceutical Applications

## Executive Summary & Chemical Architecture

**5-Bromo-2'-chloro-2-hydroxybenzophenone** (BCHB) is a highly specialized halogenated diaryl ketone serving as a critical scaffold in the synthesis of heterocyclic pharmacophores, particularly xanthenes and indazoles.

Its value lies in its tri-functional nature:

- **2-Hydroxy Group:** Acts as a hydrogen-bond donor for UV stability (ESIPT mechanism) and a nucleophile for cyclization.
- **2'-Chloro Substituent:** A labile leaving group positioned for intramolecular nucleophilic aromatic substitution (S<sub>N</sub>Ar), enabling rapid access to the xanthone core.

- 5-Bromo Substituent: A robust handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing late-stage diversification of the molecular skeleton.

## Chemical Identity

| Property               | Specification                                      |
|------------------------|----------------------------------------------------|
| IUPAC Name             | (5-bromo-2-hydroxyphenyl)(2-chlorophenyl)methanone |
| Molecular Formula      |                                                    |
| Molecular Weight       | 311.56 g/mol                                       |
| Key Structural Feature | Intramolecular H-bond ( )                          |
| CAS Registry           | Derivative of generic CAS 1226146-26-6 class       |

## Strategic Synthesis: The Fries Rearrangement Protocol

While direct Friedel-Crafts acylation is possible, it often suffers from poor regioselectivity (ortho/para mixtures). The Fries Rearrangement of the corresponding phenolic ester is the authoritative route for high-purity 2-hydroxybenzophenones, ensuring exclusive ortho migration of the acyl group.

## Retrosynthetic Analysis

The target molecule is constructed from two commercially available precursors:

- Ring A Source: 4-Bromophenol (Provides the 5-Br and 2-OH motif).
- Ring B Source: 2-Chlorobenzoyl chloride (Provides the 2'-Cl motif).

## Step-by-Step Methodology

### Phase 1: Esterification

Objective: Synthesis of 4-bromophenyl 2-chlorobenzoate.

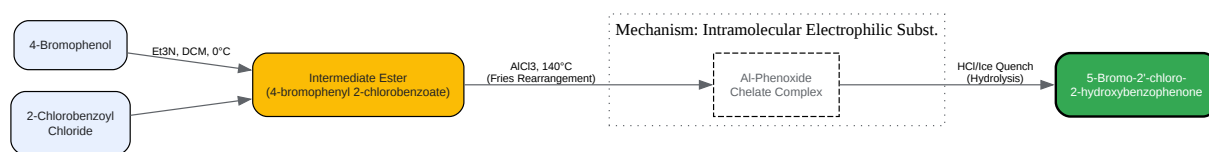
- Reagents: Dissolve 4-bromophenol (1.0 eq) in anhydrous Dichloromethane (DCM). Add Triethylamine (1.2 eq) as an acid scavenger.
- Addition: Cool to 0°C. Dropwise add 2-chlorobenzoyl chloride (1.05 eq) under atmosphere.
- Reaction: Stir at RT for 4 hours. Monitor by TLC (disappearance of phenol).
- Workup: Wash with 1M HCl (to remove amine salts), then saturated . Dry organic layer over and concentrate.
- Output: White crystalline solid (Ester Intermediate).

## Phase 2: Lewis Acid-Mediated Fries Rearrangement

Objective: Migration of the 2-chlorobenzoyl group to the ortho position.

- Setup: Mix the Ester intermediate (from Phase 1) with anhydrous Aluminum Chloride ( , 1.5 eq).
- Solvent Choice: Use Nitrobenzene (for higher temp/thermodynamic control) or perform Neat (solvent-free melt) at 120°C-140°C.
  - Expert Insight: Thermodynamic control is required to favor the ortho-isomer (stabilized by the chelate ring with Aluminum).
- Quenching (Critical): Cool the reaction mixture to 60°C. Carefully pour onto a mixture of crushed ice and concentrated HCl.
  - Safety Note: This step is highly exothermic. The HCl breaks the Aluminum-phenoxide complex.
- Purification: Extract with DCM. If Nitrobenzene was used, remove via steam distillation or vacuum distillation. Recrystallize the crude product from Ethanol/Water.[1]

## Synthesis Workflow Diagram



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Figure 1: Two-step synthesis via Fries Rearrangement ensuring regiospecific ortho-acylation.

## Reactivity Profile & Pharmaceutical Utility

The BCHB scaffold is a "privileged structure" in medicinal chemistry because it serves as a gateway to fused tricyclic systems.

### The Xanthone Cyclization (Pathway A)

The most valuable transformation of BCHB is its conversion to 2-bromoxanthone.

- Mechanism: Intramolecular Nucleophilic Aromatic Substitution ( ).
- Protocol: Treat BCHB with a strong base ( $\text{NaOH}$  or ) in a polar aprotic solvent ( $\text{DMF}$  or  $\text{DMSO}$ ) at reflux.
- Causality: The phenolate ion formed at the 2-position attacks the 2'-position, displacing the Chlorine atom. The Chlorine is activated by the electron-withdrawing carbonyl group ortho to it.

### Indazole Formation (Pathway B)

Reaction with hydrazine derivatives yields 1,2-diarylindazoles, common in anti-inflammatory drugs.

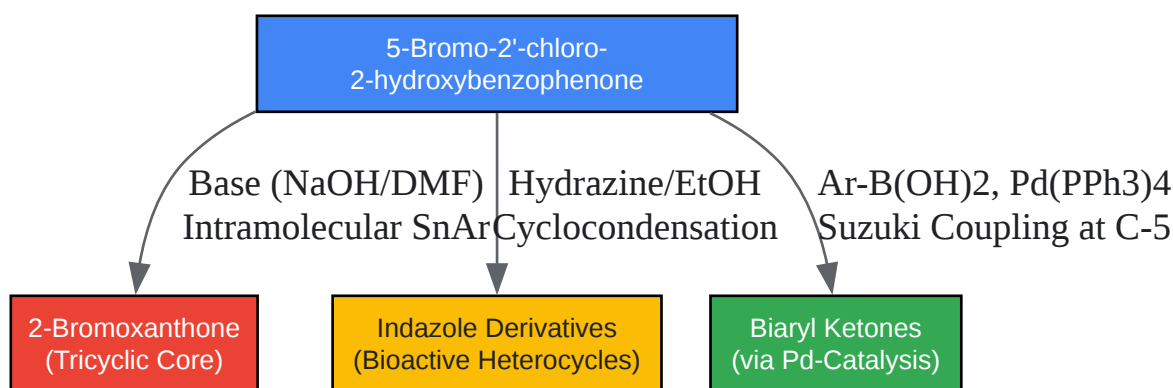
- Mechanism: Condensation of hydrazine with the ketone, followed by intramolecular cyclization displacing the 2'-Chlorine (or 2-OH depending on conditions).

## Palladium Cross-Coupling (Pathway C)

The 5-Bromo position remains intact during the rearrangement and cyclization steps described above. This allows for "Late-Stage Functionalization."

- Application: After forming the xanthone core, the bromine can be replaced with aryl, vinyl, or alkyl groups via Suzuki coupling to generate libraries of bioactive compounds.

## Reactivity Flowchart



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Figure 2: Divergent synthesis pathways utilizing the tri-functional nature of the BCHB scaffold.

## Analytical Characterization Standards

To validate the synthesis of **5-Bromo-2'-chloro-2-hydroxybenzophenone**, the following spectral signatures must be confirmed.

| Technique          | Diagnostic Signal           | Structural Assignment                                                                                                                    |
|--------------------|-----------------------------|------------------------------------------------------------------------------------------------------------------------------------------|
| <sup>1</sup> H NMR | 11.5 - 12.0 ppm (Singlet)   | Chelated Phenolic -OH. The extreme downfield shift confirms the intramolecular H-bond with the carbonyl, proving the ortho substitution. |
| <sup>1</sup> H NMR | 7.0 - 8.0 ppm (Multiplets)  | Aromatic protons. Look for specific coupling patterns of the 1,2,4-trisubstituted ring (Ring A) and 1,2-disubstituted ring (Ring B).     |
| IR Spectroscopy    | 1620 - 1640                 | Chelated Carbonyl (C=O). Lower wavenumber than typical ketones (usually ~1670) due to H-bonding weakening the bond order.                |
| IR Spectroscopy    | 3200 - 3500<br>(Broad/Weak) | Phenolic -OH. Often obscured or very broad due to chelation.                                                                             |
| Mass Spectrometry  | M+ and M+2 (3:1 ratio)      | Characteristic isotope pattern for Chlorine (3:1).                                                                                       |
| Mass Spectrometry  | M+ and M+2 (1:1 ratio)      | Characteristic isotope pattern for Bromine (1:1).                                                                                        |
| Combined MS        | Complex Isotope Cluster     | The presence of both Br and Cl creates a distinct M, M+2, M+4 pattern.                                                                   |

## Safety & Handling (GHS Classification)

- Signal Word: Warning
- Hazard Statements:
  - H315: Causes skin irritation.[\[2\]](#)

- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]
- Handling Protocol: Perform all synthesis steps, particularly the use of acid chlorides and Aluminum Chloride, within a certified fume hood. The quenching of generates HCl gas; use a caustic scrubber.

## References

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- Safety Data (GHS)
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